

3,4-Dichloroisothiazole-5-carboxylic acid molecular weight

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Compound of Interest

Compound Name: 3,4-Dichloroisothiazole-5-carboxylic acid

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An In-depth Technical Guide to 3,4-Dichloroisothiazole-5-carboxylic acid

This technical guide provides a comprehensive overview of **3,4-Dichloroisothiazole-5-carboxylic acid**, a key heterocyclic compound for research and development professionals in the pharmaceutical and agrochemical industries. This document outlines its chemical properties, a detailed synthesis protocol, and its applications, with a focus on its role as a versatile chemical intermediate.

Core Chemical Data

3,4-Dichloroisothiazole-5-carboxylic acid is a chlorinated heterocyclic compound featuring an isothiazole ring functionalized with a carboxylic acid group.^[1] This combination of functional groups imparts unique reactivity and makes it a valuable building block in organic synthesis.^[1]

Identifier	Value
Molecular Weight	198.03 g/mol [1] [2] [3]
Chemical Formula	C ₄ HCl ₂ NO ₂ S [1] [2] [3]
CAS Number	18480-53-0 [1] [2] [3]
Canonical SMILES	C(O)(=O)C1=C(Cl)C(Cl)=NS1 [1]
InChI Key	HQZKNCJWLIWCSV-UHFFFAOYSA-N [1] [2]
Synonyms	3,4-Dichloro-5-isothiazolecarboxylic acid, 5-Isothiazolecarboxylic acid, 3,4-dichloro- [1]

Physicochemical Properties

The compound is typically a pale yellow or white solid at room temperature.[\[1\]](#)[\[4\]](#) Its physicochemical properties are summarized below.

Property	Value
Physical Form	Solid [2]
Appearance	Pale yellow solid [1]
Melting Point	175-177 °C [5]
Boiling Point	205.9 °C at 760 mmHg [5]
Density	1.824 g/cm ³ [5]
Flash Point	78.4 °C [5]
Solubility	The carboxylic acid group allows for solubility in polar solvents. [1]

Synthesis Protocol

A general and scalable procedure for the synthesis of **3,4-Dichloroisothiazole-5-carboxylic acid** involves the hydrolysis of 3,4-dichloro-5-cyanoisothiazole.[\[4\]](#)

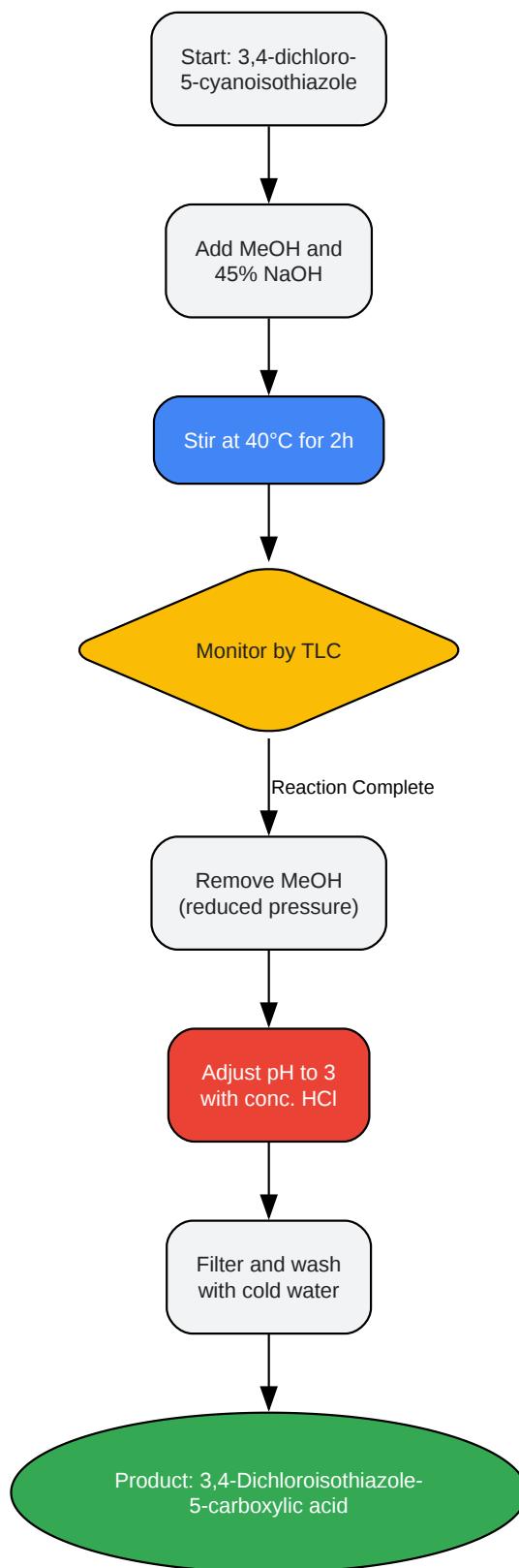
Materials:

- Crude 3,4-dichloro-5-cyanoisothiazole
- Methanol (MeOH)
- 45% Sodium Hydroxide (NaOH) solution
- Concentrated Hydrochloric Acid (HCl)
- Cold water

Procedure:

- Reaction Setup: 42.4 g of crude 3,4-dichloro-5-cyanoisothiazole is placed into a 500 mL round-bottomed flask.[4]
- Reagent Addition: 100 mL of methanol and 30 g of 45% sodium hydroxide solution are added to the flask.[4]
- Reaction Conditions: The mixture is stirred at 40°C for 2 hours.[4]
- Monitoring: The progress of the reaction is monitored by thin-layer chromatography (TLC) until the starting material, 3,4-dichloro-5-cyanoisothiazole, is completely consumed.[4]
- Work-up:
 - Upon completion, the methanol is removed by concentration under reduced pressure.[4]
 - The pH of the remaining solution is adjusted to 3 with concentrated hydrochloric acid, leading to the precipitation of the product.[4]
- Purification:
 - The precipitate is collected by filtration.[4]
 - The collected solid is washed with cold water to yield 17.6 g of **3,4-Dichloroisothiazole-5-carboxylic acid** as a white solid.[4]

- Further Use: The product can be used directly in subsequent reactions without further purification.^[4] This synthesis method is scalable to prepare different quantities of the target compound.^[4]

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Caption: Synthesis workflow for **3,4-Dichloroisothiazole-5-carboxylic acid**.

Applications in Research and Development

Pharmaceutical and Agrochemical Intermediate: **3,4-Dichloroisothiazole-5-carboxylic acid** serves as a crucial intermediate in organic and pharmaceutical synthesis.^[4] Its structure is a key component for creating more complex molecules with potential biological activity.

Precursor for Biologically Active Compounds: Isothiazole-based heterocyclic compounds are known to exhibit a variety of biological activities.^[6] Specifically, derivatives of **3,4-Dichloroisothiazole-5-carboxylic acid** have been investigated for their therapeutic and agricultural potential:

- Fungicidal Activity: The dichloro-substitution on the isothiazole ring suggests its potential as a biocide and fungicide.^[1] A study on a series of its amide derivatives revealed that some compounds exhibited broad-spectrum fungicidal activity against nine different fungi at a concentration of 50 µg/mL.^[6]
- Antiviral Activity: The same study showed that most of the synthesized amide derivatives possessed good activity against the Tobacco Mosaic Virus (TMV) or induced systemic acquired resistance in tobacco plants against TMV at a concentration of 100 µg/mL.^[6]

This compound's utility as a scaffold for developing new plant elicitors and antiviral agents makes it a molecule of significant interest for drug discovery and crop protection research.^[6]

Safety and Handling

3,4-Dichloroisothiazole-5-carboxylic acid is classified as an acute oral toxicant and requires careful handling in a laboratory setting.^[2] Standard personal protective equipment, including safety goggles and gloves, should be used.^[7] It should be stored at room temperature or under inert atmosphere at 2-8°C for long-term stability.^[3]

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